

Thermodynamic Properties of Cyclopentane Hydrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cyclopentane hydrate

CAS No.: 190390-20-6

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Introduction

Clathrate hydrates are crystalline, ice-like solids in which guest molecules are trapped within a lattice of hydrogen-bonded water molecules. Cyclopentane (CP), a cyclic hydrocarbon, is a potent former of structure II (sII) clathrate hydrate. Due to its ability to form hydrates at relatively mild temperature and pressure conditions, **cyclopentane hydrate** serves as a valuable model system for studying the fundamental thermodynamic and kinetic properties of gas hydrates. Understanding these properties is crucial for various applications, including flow assurance in the oil and gas industry, gas storage and transportation, and novel applications in the pharmaceutical and drug development sectors where hydrate formation can be both a challenge and an opportunity.

This technical guide provides a comprehensive overview of the core thermodynamic properties of **cyclopentane hydrate**, detailing its formation and dissociation characteristics, energetic properties, and the influence of various factors such as the presence of other guest molecules and inhibitors. The information is presented through structured data tables, detailed

experimental protocols, and visualizations of key processes to facilitate a deeper understanding for researchers and professionals in the field.

Data Presentation

The following tables summarize key quantitative data on the thermodynamic properties of **cyclopentane hydrate**, including its phase equilibrium conditions, dissociation enthalpy, and thermal conductivity.

Table 1: Phase Equilibrium Data for Pure **Cyclopentane Hydrate**

Temperature (K)	Pressure (MPa)	Reference
280.2 ± 0.5	Atmospheric	[1]
~280 - 281	Atmospheric	[2] [3]

Note: Pure **cyclopentane hydrate** is stable at and below its dissociation temperature at atmospheric pressure.

Table 2: Phase Equilibrium Data for Cyclopentane + Methane Hydrate

Temperature (K)	Pressure (MPa)	NaCl Concentration (wt%)	Reference
284.8	-	0	[4]
288.3	-	0	[4]
291.6	-	0	[4]
295.1	-	0	[4]
299.3	-	0	[4]
284.4	1.83	0	[5] [6] [7]
288.0	2.84	0	[5] [6] [7]
291.5	4.31	0	[5] [6] [7]
294.5	6.02	0	[5] [6] [7]
298.1	8.89	0	[5] [6] [7]
301.3	12.35	0	[5] [6] [7]
282.1	1.62	3.5	[5] [6] [7]
285.5	2.65	3.5	[5] [6] [7]
289.0	4.10	3.5	[5] [6] [7]
292.8	6.21	3.5	[5] [6] [7]
296.0	8.53	3.5	[5] [6] [7]
280.4	2.18	7.0	[5] [6] [7]
283.6	3.31	7.0	[5] [6] [7]
287.4	5.09	7.0	[5] [6] [7]
290.8	7.22	7.0	[5] [6] [7]
294.1	9.88	7.0	[5] [6] [7]
278.3	2.60	10.0	[5] [6] [7]
281.5	3.93	10.0	[5] [6] [7]

285.0	5.81	10.0	[5] [6] [7]
288.8	8.44	10.0	[5] [6] [7]
292.0	11.21	10.0	[5] [6] [7]

Table 3: Dissociation Enthalpy of Cyclopentane and Cyclopentane + Methane Hydrate

Hydrate System	Dissociation Enthalpy (kJ/mol of CP)	Dissociation Enthalpy (kJ/mol of water)	Method	Reference
Pure Cyclopentane Hydrate	115.4 ± 7.6	6.7 ± 0.2	Calorimetry	[1]
Cyclopentane + Methane Hydrate (0 wt% NaCl)	Varies with T & P	-	Clausius-Clapeyron	[5] [6] [7]
Cyclopentane + Methane Hydrate (3.5 wt% NaCl)	Varies with T & P	-	Clausius-Clapeyron	[5] [6] [7]
Cyclopentane + Methane Hydrate (7.0 wt% NaCl)	Varies with T & P	-	Clausius-Clapeyron	[5] [6] [7]
Cyclopentane + Methane Hydrate (10.0 wt% NaCl)	Varies with T & P	-	Clausius-Clapeyron	[5] [6] [7]

Note: The dissociation enthalpy of the mixed hydrate system is dependent on temperature and pressure, and generally decreases with increasing temperature and NaCl concentration.[\[5\]](#)[\[6\]](#)

Table 4: Thermal Conductivity of **Cyclopentane Hydrate**

Temperature (K)	Pressure (GPa)	Thermal Conductivity (W m ⁻¹ K ⁻¹)	Reference
~280	Atmospheric	0.47	[2][3]
Down to 100	Up to 1.3	Nearly independent of T and P	[2][3]

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of the thermodynamic properties of clathrate hydrates. The following sections outline the key experimental protocols cited in the literature.

Determination of Phase Equilibrium using the Isochoric Pressure Search Method

The isochoric pressure search method is a widely used technique to determine the pressure-temperature (P-T) equilibrium conditions of gas hydrates.[8][9][10][11][12]

Objective: To identify the temperature and pressure at which the hydrate, liquid water, and vapor phases coexist in equilibrium.

Apparatus:

- High-pressure equilibrium cell with a known, constant volume, often equipped with a sapphire window for visual observation.
- Temperature control system (e.g., a circulating bath).
- Pressure transducer.
- Data acquisition system to log temperature and pressure.
- Stirring mechanism (e.g., magnetic stirrer) to ensure homogeneity.
- Gas injection and vacuum system.

Procedure:

- **Cell Preparation:** The high-pressure cell is cleaned and then evacuated to remove any residual air or contaminants.
- **Loading:** A known amount of pure water is injected into the cell. Subsequently, the guest gas (e.g., methane) is introduced to a desired initial pressure.
- **Hydrate Formation:** The cell is cooled at a constant rate while the contents are continuously stirred. The temperature and pressure are recorded throughout this process. A sharp decrease in pressure indicates the onset of hydrate formation as gas molecules are incorporated into the hydrate lattice. The system is further cooled to ensure a sufficient amount of hydrate has formed.
- **Hydrate Dissociation:** The cell is then heated at a slow, controlled rate. The pressure and temperature are continuously monitored.
- **Equilibrium Point Determination:** During heating, the P-T curve will show a distinct change in slope. The point at which the heating curve deviates from the initial cooling curve (before hydrate formation) is identified as the hydrate dissociation point, representing the phase equilibrium condition for that specific pressure and temperature. This process can be repeated at different initial pressures to generate a complete phase equilibrium curve.

Measurement of Thermal Properties using High-Pressure Differential Scanning Calorimetry (HP-DSC)

HP-DSC is a powerful thermoanalytical technique for measuring heat flow associated with transitions in materials as a function of temperature and pressure. It is particularly useful for determining the enthalpy of dissociation of clathrate hydrates.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Objective: To measure the heat absorbed or released during the dissociation or formation of **cyclopentane hydrate**, allowing for the determination of the enthalpy of these transitions.

Apparatus:

- High-pressure differential scanning calorimeter.

- High-pressure sample crucibles.
- Gas handling system for pressurizing the DSC cell.
- Data acquisition and analysis software.

Procedure:

- **Sample Preparation:** A small, accurately weighed amount of water and cyclopentane are sealed in a high-pressure crucible.
- **Cell Pressurization:** The DSC cell containing the sample crucible and a reference crucible (usually empty) is pressurized with a non-reactive gas (e.g., nitrogen or helium) to the desired experimental pressure.
- **Cooling and Hydrate Formation:** The sample is cooled at a controlled rate to a temperature well below the expected hydrate formation temperature to ensure complete crystallization.
- **Heating and Data Acquisition:** The sample is then heated at a constant, slow rate through the hydrate dissociation temperature range. The DSC measures the differential heat flow between the sample and the reference.
- **Data Analysis:** The resulting thermogram will show an endothermic peak corresponding to the dissociation of the hydrate. The temperature at the onset of the peak corresponds to the dissociation temperature at that pressure. The area under the peak is integrated to determine the heat of dissociation (enthalpy).

Structural Analysis using Raman Spectroscopy

Raman spectroscopy is a non-destructive technique that provides information about the vibrational modes of molecules, making it an excellent tool for identifying the structure of clathrate hydrates and the guest molecules within the cages.^{[16][17][18][19][20]}

Objective: To confirm the crystal structure of the formed hydrate (e.g., sII for **cyclopentane hydrate**) and to identify the occupancy of guest molecules in the hydrate cages.

Apparatus:

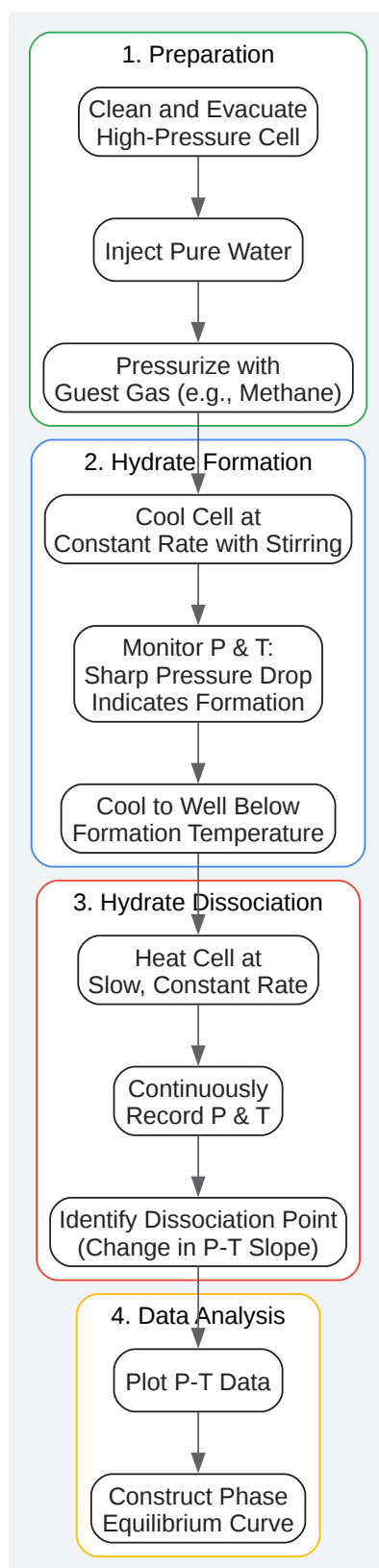
- Raman spectrometer equipped with a laser source (e.g., 532 nm).
- Microscope for focusing the laser on the sample.
- High-pressure, low-temperature optical cell to form the hydrate in situ.
- Data acquisition and analysis software.

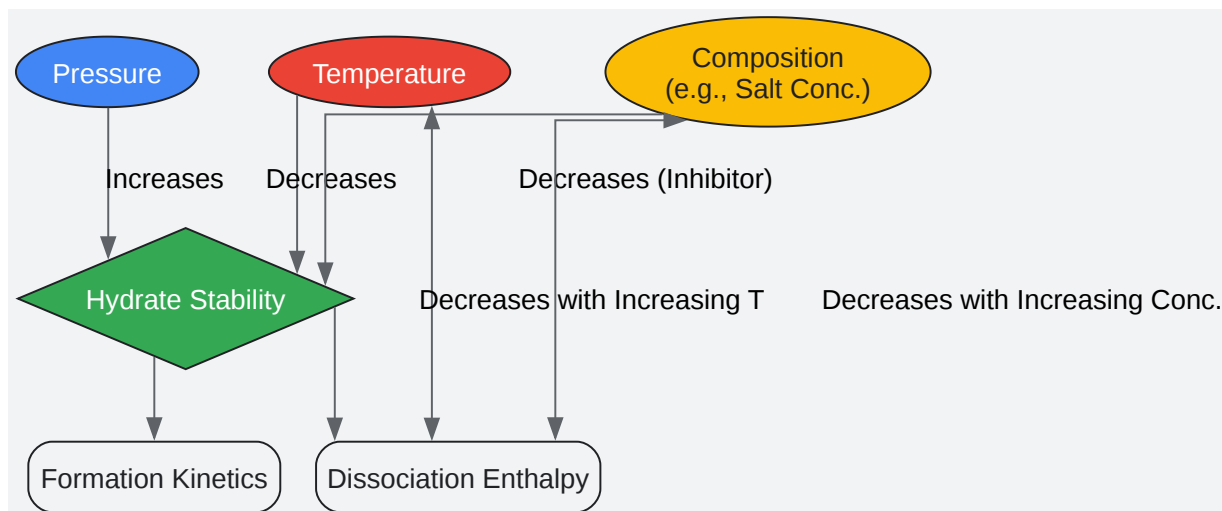
Procedure:

- Hydrate Formation: **Cyclopentane hydrate** is formed within the optical cell by controlling the temperature and pressure.
- Laser Focusing: The laser is focused on a crystalline part of the hydrate sample.
- Spectral Acquisition: Raman spectra are collected. The characteristic vibrational bands of the guest molecule (cyclopentane) and the water lattice are recorded.
- Data Analysis: The positions and relative intensities of the Raman peaks are analyzed. For **cyclopentane hydrate**, the spectra will show characteristic peaks corresponding to the C-C and C-H vibrations of the cyclopentane molecule. The splitting and shifting of these peaks compared to the free cyclopentane spectrum can provide information about the encapsulation of the molecule within the hydrate cages. The analysis of the O-H stretching region of the water spectrum can also provide insights into the lattice structure.

Mandatory Visualization

The following diagrams, generated using the DOT language, visualize key experimental workflows and conceptual relationships in the study of **cyclopentane hydrate** thermodynamics.





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